

# "2-Oxoindoline-7-carboxylic acid" CAS number and identifiers

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## Compound of Interest

Compound Name: 2-Oxoindoline-7-carboxylic acid

Cat. No.: B1357598

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## An In-depth Technical Guide to 2-Oxoindoline-7-carboxylic acid

**Abstract:** This technical guide provides a comprehensive overview of **2-Oxoindoline-7-carboxylic acid**, a heterocyclic building block of significant interest in medicinal chemistry and materials science. We will delve into its core identifiers, physicochemical properties, synthesis strategies, and spectroscopic profile. Furthermore, this guide will explore its critical role as a molecular scaffold in the development of pharmacologically active agents, supported by field-proven insights and established experimental methodologies. This document is intended for researchers, chemists, and professionals in drug development seeking a detailed understanding of this valuable chemical entity.

## Part 1: Core Identifiers and Physicochemical Properties

**2-Oxoindoline-7-carboxylic acid**, also known as 7-carboxyoxindole, is a bifunctional organic molecule featuring an oxindole core and a carboxylic acid substituent. This unique arrangement makes it a versatile intermediate for further chemical elaboration. Its fundamental identifiers and computed properties are summarized below.

## Chemical Structure

The molecular structure consists of a bicyclic system where a benzene ring is fused to a five-membered lactam (a cyclic amide) ring, with a carboxylic acid group attached at position 7 of the aromatic ring.

Caption: 2D structure of **2-Oxoindoline-7-carboxylic acid**.

## Data Summary Table

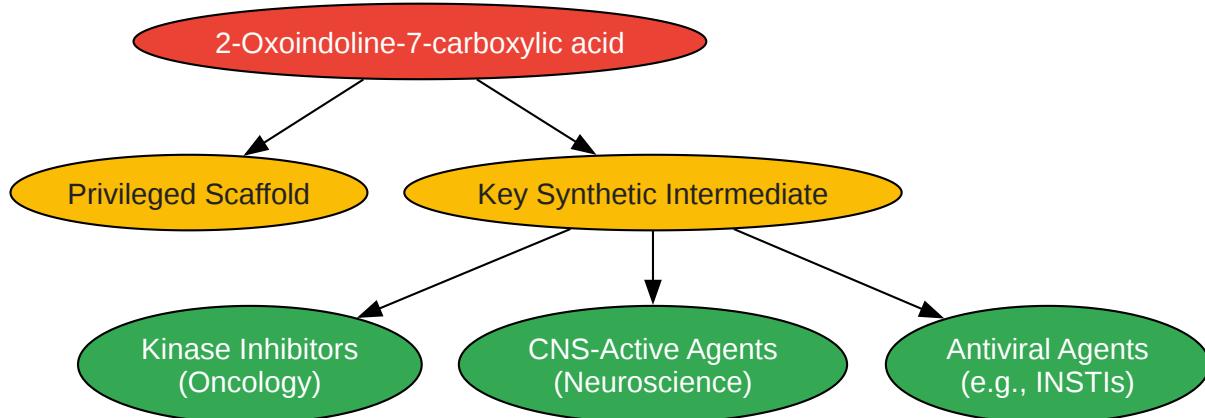
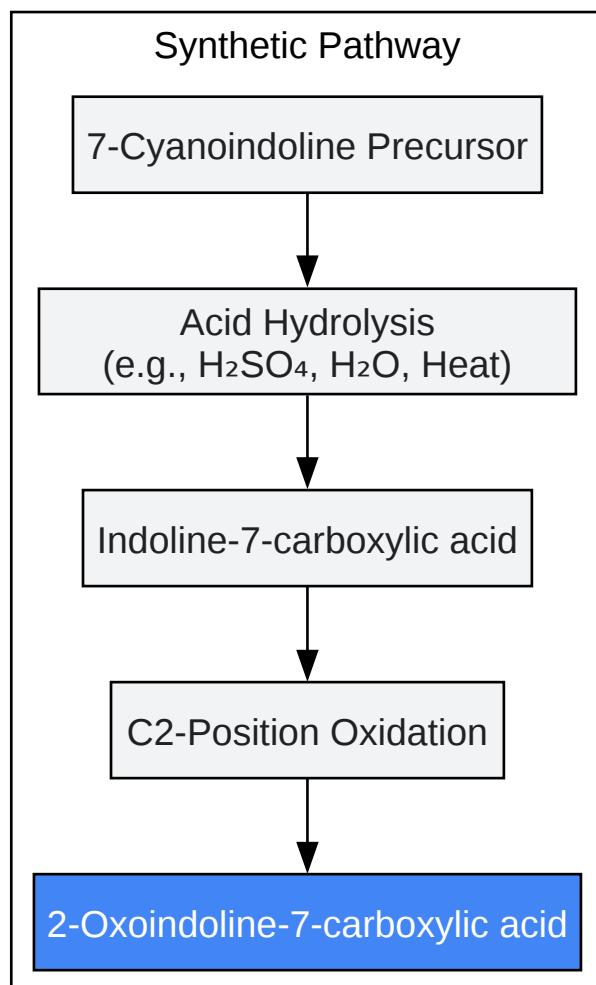
The key properties of **2-Oxoindoline-7-carboxylic acid** are presented in the table below for quick reference.

Identifier / Property	Value	Source
CAS Number	25369-43-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>9</sub> H <sub>7</sub> NO <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	177.16 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
Synonyms	OXO-INDOLINE-7-CARBOXYLIC ACID, 7-CARBOXYOXINDOLE, 2-Oxo-7-indolinecarboxylic acid	<a href="#">[1]</a> <a href="#">[5]</a>
Boiling Point	445°C at 760 mmHg (Predicted)	<a href="#">[6]</a>
Topological Polar Surface Area (TPSA)	66.4 Å <sup>2</sup>	<a href="#">[1]</a>
LogP	0.8794	<a href="#">[1]</a>
Hydrogen Bond Donors	2	<a href="#">[1]</a>
Hydrogen Bond Acceptors	2	<a href="#">[1]</a>
Rotatable Bonds	1	<a href="#">[1]</a>

## Part 2: Synthesis and Reactivity

The synthesis of oxindole derivatives is a well-established area of organic chemistry. While multiple routes can be envisioned for **2-Oxoindoline-7-carboxylic acid**, a common and reliable strategy involves the hydrolysis of a corresponding nitrile precursor. This approach is advantageous due to the relative stability of the nitrile group under various reaction conditions and its clean conversion to a carboxylic acid.

A plausible synthetic pathway begins with 7-cyanoindoline. The hydrolysis of the nitrile functional group to a carboxylic acid can be achieved under strong acidic or basic conditions with heating. For instance, stirring 7-cyanoindoline in 50% aqueous sulfuric acid at elevated temperatures (e.g., 110-120°C) effectively drives the reaction to completion, yielding the desired indoline-7-carboxylic acid.<sup>[7]</sup> Subsequent oxidation at the C2 position would yield the final product. Alternative modern synthetic methods for creating substituted oxindoles include multicomponent reactions like the Passerini reaction, which can construct the core in a single step from isatins, isocyanides, and carboxylic acids.<sup>[8]</sup>



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